

Propargyl Acetate: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Propargyl acetate*

Cat. No.: B1265531

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Introduction: **Propargyl acetate** (CAS No. 627-09-8) is a valuable intermediate in organic synthesis, notably in the preparation of complex molecules within the pharmaceutical and materials science sectors.^{[1][2]} Its structure, featuring both an alkyne and an ester functional group, allows for diverse chemical transformations.^{[3][4]} However, its utility is matched by significant chemical hazards, including high flammability and acute toxicity.^[5] This guide provides an in-depth overview of the safety protocols, handling procedures, and emergency responses necessary for the safe utilization of **propargyl acetate** in a research and development environment. It is intended for researchers, scientists, and drug development professionals who may handle this compound.

Hazard Identification and Classification

Propargyl acetate is classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.^[5] It is a flammable liquid that is toxic if swallowed and harmful if it comes into contact with skin or is inhaled.^[6]

GHS Hazard Statements:

- H226: Flammable liquid and vapor.^{[5][6]}
- H301: Toxic if swallowed.^{[5][6]}
- H312: Harmful in contact with skin.^{[5][6]}

- H332: Harmful if inhaled.[5][6]

The following table summarizes the GHS classification for **propargyl acetate**.

Hazard Class	Category	Signal Word	Pictogram
Flammable Liquids	Category 3	Danger	
Acute Toxicity, Oral	Category 3	Danger	
Acute Toxicity, Dermal	Category 4	Warning	
Acute Toxicity, Inhalation	Category 4	Warning	

Data sourced from multiple safety data sheets.[5][7]

Physical and Chemical Properties

Understanding the physical and chemical properties of **propargyl acetate** is fundamental to its safe handling. These properties dictate appropriate storage conditions, handling procedures, and firefighting measures.

Property	Value
CAS Number	627-09-8
Molecular Formula	C ₅ H ₆ O ₂ [5]
Molecular Weight	98.10 g/mol [5]
Appearance	Clear, colorless liquid[1]
Boiling Point	27-28 °C at 8 mmHg
Density	0.989 g/mL at 25 °C
Flash Point	32.8 °C (91.0 °F) - closed cup
Refractive Index	n _{20/D} 1.417
Storage Temperature	Recommended: -20°C (in freezer)[1]

Toxicology and Health Effects

Propargyl acetate poses significant health risks through multiple routes of exposure. The primary hazards are acute toxicity upon ingestion, inhalation, or skin contact.[6]

- Oral Toxicity: Toxic if swallowed, with immediate medical attention required following ingestion.[6][8]
- Dermal Toxicity: Harmful in contact with skin. Prolonged or repeated exposure can be dangerous.[6]
- Inhalation Toxicity: Harmful if inhaled. Vapors can cause respiratory tract irritation.[6][9]
- Eye Contact: May cause serious eye irritation.[9]

The acute toxicity data is summarized below based on its GHS classification.

Route of Exposure	GHS Hazard Category	Health Effect
Oral	Category 3	Toxic
Dermal	Category 4	Harmful
Inhalation	Category 4	Harmful

Classification based on available Safety Data Sheets.[7]

Experimental Protocol: Safe Handling and Storage

A strict, standardized protocol is mandatory when working with **propargyl acetate** to minimize exposure and prevent accidents.

Methodology for Safe Handling:

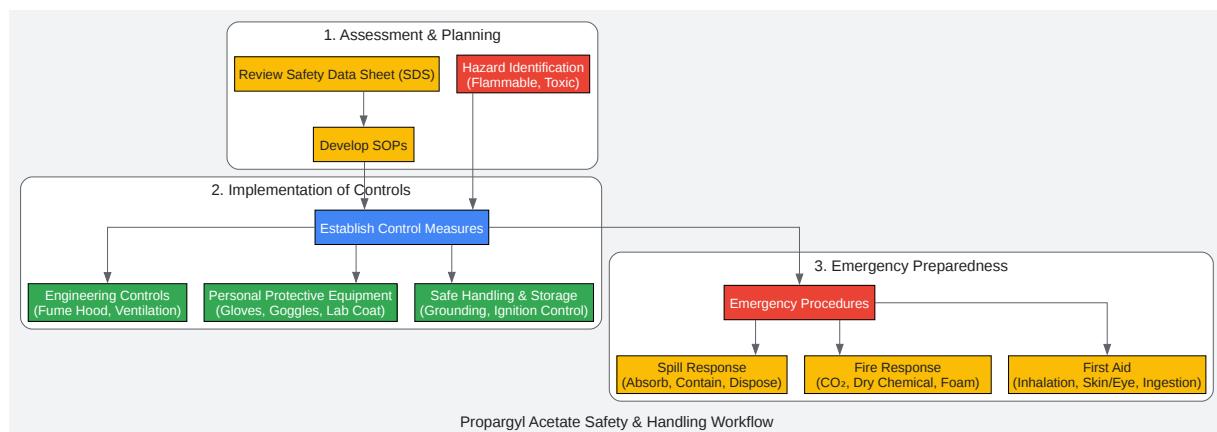
- Preparation and Risk Assessment:
 - Thoroughly review the Safety Data Sheet (SDS) before beginning any work.[10]

- Ensure eyewash stations and safety showers are unobstructed and close to the workstation.[\[8\]](#)
- Quantify the amounts of **propargyl acetate** to be used and prepare the appropriately sized reaction vessel to minimize residual waste.
- Engineering Controls:
 - All handling of **propargyl acetate**, including weighing, transferring, and use in reactions, must be conducted inside a certified chemical fume hood to prevent inhalation of vapors.[\[8\]](#)[\[9\]](#)
 - Use explosion-proof electrical and ventilating equipment.[\[8\]](#)[\[11\]](#)
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical splash goggles and/or a face shield.[\[9\]](#)
 - Hand Protection: Wear chemical-resistant nitrile gloves. Inspect gloves for integrity before use.[\[9\]](#)
 - Body Protection: A flame-resistant laboratory coat must be worn and kept fully buttoned.[\[7\]](#)[\[10\]](#)
- Handling Procedures:
 - Ground and bond containers and receiving equipment to prevent static discharge.[\[8\]](#)[\[11\]](#)
 - Use only non-sparking tools.[\[8\]](#)[\[11\]](#)
 - Keep the container tightly closed when not in use.[\[6\]](#)[\[8\]](#)
 - Avoid contact with skin, eyes, and clothing.[\[6\]](#) Wash hands thoroughly after handling.[\[9\]](#)
 - Keep away from all sources of ignition, including heat, sparks, and open flames.[\[6\]](#)[\[8\]](#)
- Storage:
 - Store in a cool, dry, and well-ventilated area designated for flammable liquids.[\[6\]](#)[\[8\]](#)

- The recommended storage temperature is -20°C in a freezer to maintain stability.[1]
- Containers must be kept tightly sealed and upright.[6]
- Store away from incompatible materials, particularly strong oxidizing agents.[8]
- The storage area should be locked up or otherwise secured.[7][8]
- Waste Disposal:
 - Collect all waste containing **propargyl acetate** in a dedicated, properly labeled, and sealed container.[12]
 - Dispose of chemical waste through an approved hazardous waste program in accordance with all local, state, and federal regulations.[9][12] Do not dispose of it down the drain.[9]

Mandatory Visualizations

The following diagram illustrates the logical workflow for ensuring safety when handling **propargyl acetate**, from initial hazard assessment to emergency response.



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Caption: Workflow for safe handling of **propargyl acetate**.

Emergency Procedures

In the event of an emergency, immediate and appropriate action is critical.

First-Aid Measures:

- General Advice: Consult a physician immediately and show them the Safety Data Sheet.[\[6\]](#) [\[8\]](#)

- If Inhaled: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration.[6][8] Seek immediate medical attention.[8]
- In Case of Skin Contact: Immediately remove all contaminated clothing.[8] Wash the affected area with soap and plenty of water.[6] Seek immediate medical attention.[12]
- In Case of Eye Contact: Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, also under the eyelids.[8] Seek immediate medical attention.
- If Swallowed: Do NOT induce vomiting.[6][8] Never give anything by mouth to an unconscious person.[6] Rinse mouth with water and immediately call a POISON CENTER or physician.[6][8]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[8][12] A water spray can be used to cool unopened containers.[6]
- Specific Hazards: The substance is flammable.[8] Vapors are heavier than air and may travel to a source of ignition and flash back.[8] Containers may explode if heated.[8]
- Hazardous Combustion Products: Combustion may produce carbon monoxide (CO) and carbon dioxide (CO₂).[8]

Accidental Release Measures:

- Personal Precautions: Wear appropriate personal protective equipment, including respiratory protection.[6] Remove all sources of ignition and evacuate personnel from the area.[6][8]
- Environmental Precautions: Prevent the chemical from entering drains or waterways.[6][12]
- Methods for Cleaning Up: Contain the spillage using a non-combustible absorbent material such as sand, earth, or vermiculite.[6] Collect the material in a suitable, sealed container for disposal as hazardous waste.[8][12]

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